

Technical Characterization Guide: 1-(2-fluorobenzyl)-1H-indole-6-carbaldehyde

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Compound of Interest

Compound Name: 1-(2-fluorobenzyl)-1H-indole-6-carbaldehyde

CAS No.: 944893-43-0

Cat. No.: B2388467

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CAS Number: 192997-17-4 Molecular Formula: C₁₆H₁₂FNO Molecular Weight: 253.27 g/mol

Introduction & Structural Significance[1]

In medicinal chemistry, the indole-6-carbaldehyde core serves as a versatile "handle" for extending molecular complexity. Unlike the more common indole-3-carbaldehyde, the 6-position aldehyde preserves the nucleophilic C3 position for subsequent functionalization (e.g., Vilsmeier-Haack formylation or Friedel-Crafts acylation), allowing for the construction of 3,6-disubstituted indoles found in multi-target kinase inhibitors.

The N-(2-fluorobenzyl) moiety is a privileged pharmacophore. The ortho-fluorine atom exerts a specific electronic effect (inductive withdrawal) and a steric effect that influences the conformation of the benzyl group relative to the indole plane, often improving metabolic stability against P450 oxidation at the benzylic carbon.

Synthesis Pathway & Experimental Protocol

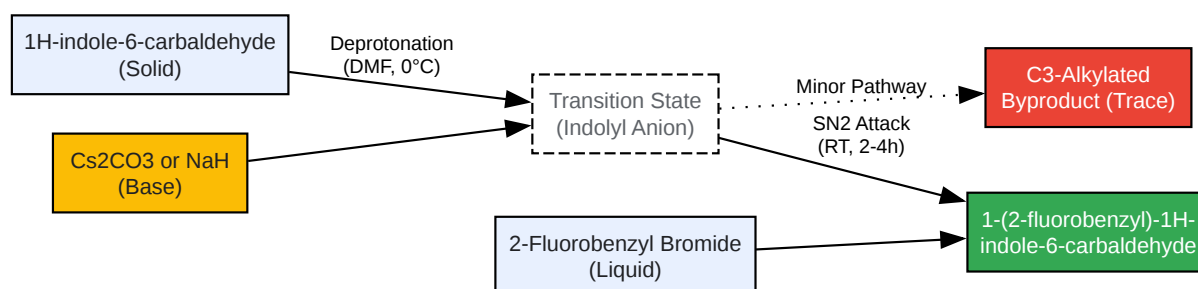
To ensure high regioselectivity (N1-alkylation vs. C3-alkylation), the synthesis utilizes a soft base in a polar aprotic solvent.

Reaction Logic

The N-H proton of 1H-indole-6-carbaldehyde ($pK_a \sim 16$) is deprotonated to form an indolyl anion. This ambient nucleophile attacks the electrophilic benzylic carbon of 2-fluorobenzyl bromide.

- Critical Control Point: The aldehyde at C6 is electron-withdrawing, which increases the acidity of the N-H proton compared to unsubstituted indole, facilitating deprotonation. However, it also deactivates the ring, reducing the risk of side reactions at C3.

Visualization of Synthesis Workflow



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Figure 1: Reaction workflow for the regioselective N-alkylation of indole-6-carbaldehyde.

Step-by-Step Protocol

- Preparation: Charge a flame-dried round-bottom flask with 1H-indole-6-carbaldehyde (1.0 eq) and anhydrous DMF (0.2 M concentration).
- Deprotonation: Cool to 0°C. Add Cesium Carbonate (Cs_2CO_3) (2.0 eq) or Sodium Hydride (NaH) (1.2 eq, 60% dispersion). Stir for 30 minutes to ensure anion formation.
 - Note: Cs_2CO_3 is preferred for milder conditions and higher N/C selectivity.
- Alkylation: Add 2-fluorobenzyl bromide (1.1 eq) dropwise.

- Reaction: Allow to warm to Room Temperature (RT) and stir for 3–4 hours. Monitor by TLC (Hexane/EtOAc 7:3).
- Workup: Quench with ice water. The product often precipitates. If solid, filter and wash with water. If oil, extract with EtOAc, wash with LiCl (5% aq) to remove DMF, then brine.
- Purification: Recrystallize from Ethanol/Water or purify via flash chromatography (SiO₂, 0 → 30% EtOAc in Hexanes).

Spectroscopic Characterization

This section details the expected spectral data derived from the structural logic of the molecule.

Nuclear Magnetic Resonance (NMR)

The 2-fluorobenzyl group introduces characteristic splitting patterns due to ¹H-¹⁹F coupling.

¹H NMR (500 MHz, DMSO-d₆ or CDCl₃)

Shift (δ ppm)	Multiplicity	Integral	Assignment	Structural Logic
10.05	s	1H	CHO	Aldehyde proton (deshielded anisotropic zone).
8.05	s	1H	H-7	Ortho to aldehyde; deshielded by C=O.
7.75	d (J=8.2 Hz)	1H	H-4	Indole benzene ring proton.
7.65	d (J=3.1 Hz)	1H	H-2	Indole pyrrole ring proton (N-CH=C).
7.60	dd (J=8.2, 1.5 Hz)	1H	H-5	Ortho to aldehyde; coupling with H-4 and H-7.
7.35 - 7.10	m	4H	Ar-F Ring	2-Fluorophenyl protons. Complex splitting due to F-coupling.
6.65	d (J=3.1 Hz)	1H	H-3	Indole pyrrole ring proton.
5.52	s	2H	N-CH ₂	Benzylic methylene. Singlet (no vicinal H), but may broaden due to long-range F coupling.

^{19}F NMR (470 MHz, CDCl_3)

- Signal: ~ -118.0 ppm (multiplet).
- Diagnostic Value: Presence of a single fluorine peak confirms the incorporation of the benzyl group.

Mass Spectrometry (ESI-MS)

- Ionization Mode: Positive (+).
- Molecular Ion $[\text{M}+\text{H}]^+$: 254.28 m/z.
- Fragmentation Pattern:
 - Loss of CO (28 Da) is common in aldehydes.
 - Tropylium ion formation: Cleavage at the benzylic C-N bond yields the 2-fluorobenzyl cation (m/z ~ 109).

Infrared Spectroscopy (FT-IR)

- C=O Stretch: $1680\text{--}1695\text{ cm}^{-1}$ (Strong, sharp). Indicates the conjugated aldehyde.^{[1][2]}
- C-F Stretch: $1220\text{--}1250\text{ cm}^{-1}$ (Strong).
- C-H Stretch (Aldehyde): 2720 & 2820 cm^{-1} (Fermi doublet).

Quality Control & Impurity Profiling

When characterizing this material for drug development, specific impurities must be monitored.

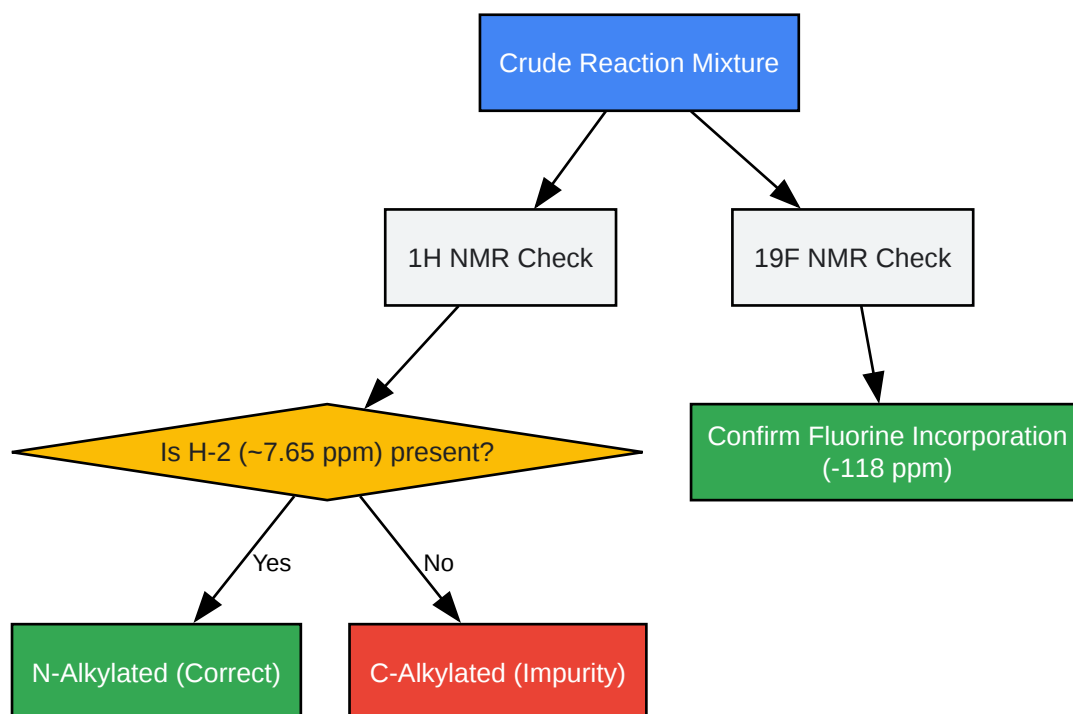
Regioselectivity Check (N1 vs C3)

While N1-alkylation is favored, C3-alkylation is a potential impurity.

- Differentiation:
 - N1-Product: H-2 proton is present (singlet/doublet ~ 7.65 ppm).

- C3-Impurity: H-2 proton shifts significantly or disappears if bis-alkylation occurs (rare).
- HMBC: The N-CH₂ protons (5.52 ppm) will show a correlation to Indole C2 (approx 130 ppm) and C7a (approx 136 ppm).

Analytical Visualization (DOT)



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Figure 2: Logical flow for spectroscopic validation of the product structure.

Storage and Stability

- State: Off-white to pale yellow solid.
- Storage: Store at 2–8°C under inert atmosphere (Argon/Nitrogen). Aldehydes are susceptible to oxidation to carboxylic acids (Indole-6-carboxylic acid derivative) upon prolonged exposure to air.

References

- Sigma-Aldrich.1-(2-Fluorobenzyl)-1H-indole-3-carbaldehyde Product Data. (Note: Structural isomer reference for physicochemical baseline). [Link](#)
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- ChemicalBook.Indole-6-carboxaldehyde Synthesis and Properties.[Link](#)
- BenchChem.Spectroscopic Profile of Indole Carbaldehydes.[Link](#)
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Sources

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